

physical properties of Perfluorodecalin liquid

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Compound of Interest

Compound Name: *Perfluorodecalin*

Cat. No.: *B110024*

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An In-depth Technical Guide to the Physical Properties of **Perfluorodecalin** Liquid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physical properties of **perfluorodecalin** liquid. The information is tailored for researchers, scientists, and drug development professionals who utilize this perfluorocarbon in various applications, including as an oxygen carrier in cell culture, in liquid ventilation, and for drug delivery. This document summarizes key quantitative data in structured tables, details relevant experimental protocols, and provides visualizations of associated biological pathways and experimental workflows.

Core Physical and Chemical Properties

Perfluorodecalin ($C_{10}F_{18}$) is a fluorocarbon derivative of decalin where all hydrogen atoms have been replaced by fluorine. This complete fluorination imparts remarkable chemical and biological inertness, high stability, and a high capacity for dissolving gases, most notably oxygen.^[1] It is a colorless, odorless, and non-volatile liquid.^[1]

General and Thermal Properties

Perfluorodecalin is characterized by its high density and a boiling point significantly above room temperature, making it suitable for a variety of laboratory and clinical applications. Key general and thermal properties are summarized in Table 1.

Table 1: General and Thermal Properties of **Perfluorodecalin**

Property	Value	Conditions
Molecular Formula	$C_{10}F_{18}$	
Molar Mass	462.08 g/mol	
Appearance	Clear, colorless liquid	
Density	1.908 g/mL	at 25 °C
1.917 g/mL	Not specified	
1.941 g/mL	at 20 °C	
Boiling Point	142 °C	
Melting Point	-10 °C	
Vapor Density	17.5 (vs air)	
Vapor Pressure	6.8 mmHg	at 25 °C
8.8 hPa	at 25 °C	

Note: Slight variations in reported values can be attributed to differences in measurement techniques and the specific isomeric composition of the **perfluorodecalin** sample.

Optical and Interfacial Properties

The optical and interfacial properties of **perfluorodecalin** are critical for its use in applications such as microscopy and as a component in emulsions. These properties are detailed in Table 2.

Table 2: Optical and Interfacial Properties of **Perfluorodecalin**

Property	Value	Conditions
Refractive Index	1.3145	at 20 °C (n _{20/D})
Surface Tension	19.3 dynes/cm	at 25 °C
Viscosity (Kinematic)	2.94 cSt	at 25 °C

Solubility Properties

A defining characteristic of **perfluorodecalin** is its high solubility for gases, particularly oxygen, and its immiscibility with water and many organic solvents. Table 3 outlines its solubility properties.

Table 3: Solubility Properties of **Perfluorodecalin**

Solute	Solubility	Conditions
Oxygen (O ₂)	49 mL O ₂ / 100 mL	at 25 °C
Carbon Dioxide (CO ₂)	Up to 4 times that of oxygen	
Water	Insoluble (10 ppm)	
Organic Solvents	Partially miscible with hydrocarbons	

Experimental Protocols for Property Determination

The following sections detail the methodologies for measuring the key physical properties of **perfluorodecalin**, with references to standard testing protocols where applicable.

Density Measurement (ASTM D4052)

The density of **perfluorodecalin** can be accurately determined using a digital density meter based on the oscillating U-tube principle, as outlined in ASTM D4052.

- Principle: A small volume of the liquid sample (approximately 1-2 mL) is introduced into a U-shaped tube, which is then electromagnetically excited to oscillate. The instrument measures the oscillation frequency, which changes with the mass of the tube. This frequency is used with calibration data to calculate the density of the sample.
- Procedure:
 - Calibration: The instrument is calibrated using two standards of known density, typically dry air and ultrapure water.

- Sample Injection: The **perfluorodecalin** sample is injected into the clean, dry U-tube using a syringe or an automated sampler. Care must be taken to avoid the introduction of air bubbles.
- Temperature Equilibration: The sample is allowed to reach thermal equilibrium at the desired temperature, controlled by the instrument's Peltier system.
- Measurement: The instrument measures the oscillation period and calculates the density. For opaque liquids, automated bubble detection is crucial.
- Cleaning: The U-tube is thoroughly cleaned with appropriate solvents and dried before the next measurement.

Viscosity Measurement (ASTM D445)

The kinematic viscosity of **perfluorodecalin** is determined by measuring the time it takes for a specific volume of the liquid to flow under gravity through a calibrated glass capillary viscometer.

- Principle: This method relies on the principle that the time required for a fixed volume of liquid to flow through a capillary is directly proportional to its kinematic viscosity.
- Procedure:
 - Viscometer Selection: A calibrated glass capillary viscometer of the appropriate size for the expected viscosity range is chosen.
 - Sample Preparation: The **perfluorodecalin** sample is filtered to remove any particulate matter and charged into the viscometer.
 - Temperature Control: The viscometer is placed in a constant temperature bath until the sample reaches the test temperature.
 - Flow Measurement: The liquid is drawn up into the viscometer's timing bulb, and the time taken for the liquid to flow between two marked points is accurately measured.
 - Calculation: The kinematic viscosity is calculated by multiplying the measured flow time by the viscometer's calibration constant.

Surface Tension Measurement (ASTM D971 - Ring Method)

The Du Noüy ring method is a common technique for measuring the surface tension of liquids like **perfluorodecalin**.

- Principle: This method measures the force required to detach a platinum ring from the surface of the liquid. This force is related to the surface tension of the liquid.
- Procedure:
 - Apparatus Setup: A clean platinum ring is suspended from a sensitive balance.
 - Sample Placement: The **perfluorodecalin** sample is placed in a vessel on an adjustable platform beneath the ring.
 - Measurement: The platform is raised until the ring is in contact with the liquid surface. The platform is then slowly lowered, causing a meniscus to be pulled from the surface. The force is recorded as the ring is detached from the surface.
 - Calculation: The surface tension is calculated from the maximum force recorded, with a correction factor applied that depends on the ring dimensions and the liquid's density.

Refractive Index Measurement (Abbe Refractometer)

The refractive index of **perfluorodecalin** can be measured using an Abbe refractometer.

- Principle: An Abbe refractometer measures the critical angle of a liquid placed between two prisms. The refractive index is determined from this critical angle.
- Procedure:
 - Calibration: The instrument is calibrated using a standard of known refractive index, such as distilled water.
 - Sample Application: A few drops of the **perfluorodecalin** sample are placed on the surface of the measuring prism.

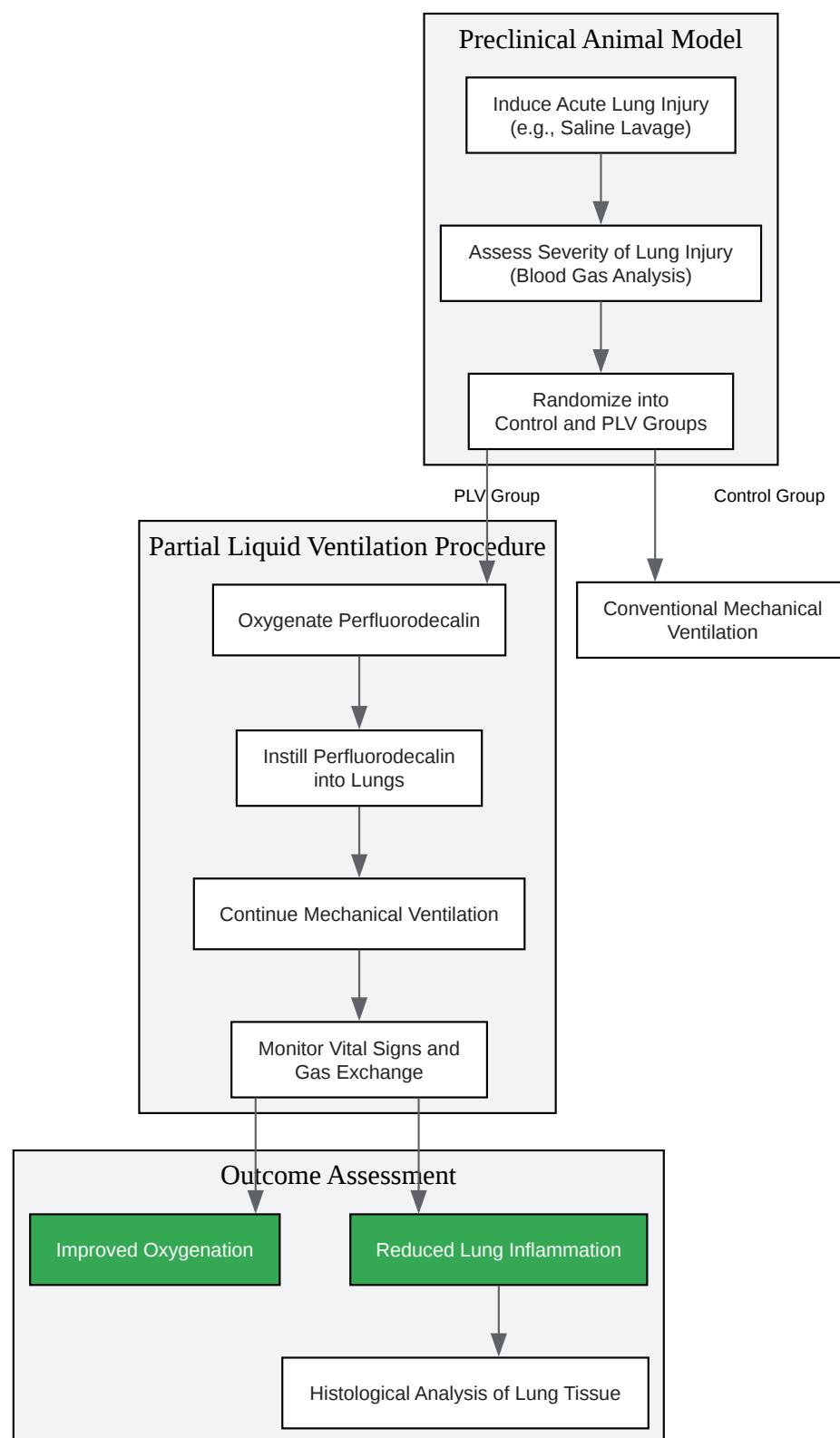
- Measurement: The prisms are closed, and a light source is directed through them. The user looks through the eyepiece and adjusts the controls to bring a dividing line between light and dark fields into focus at the crosshairs.
- Reading: The refractive index is read directly from the instrument's scale. Temperature control is important for accurate measurements.

Visualizations of Applications and Biological Interactions

The unique properties of **perfluorodecalin** lend it to several advanced applications in research and medicine. The following diagrams, rendered in Graphviz DOT language, illustrate some of these applications and the underlying biological pathways.

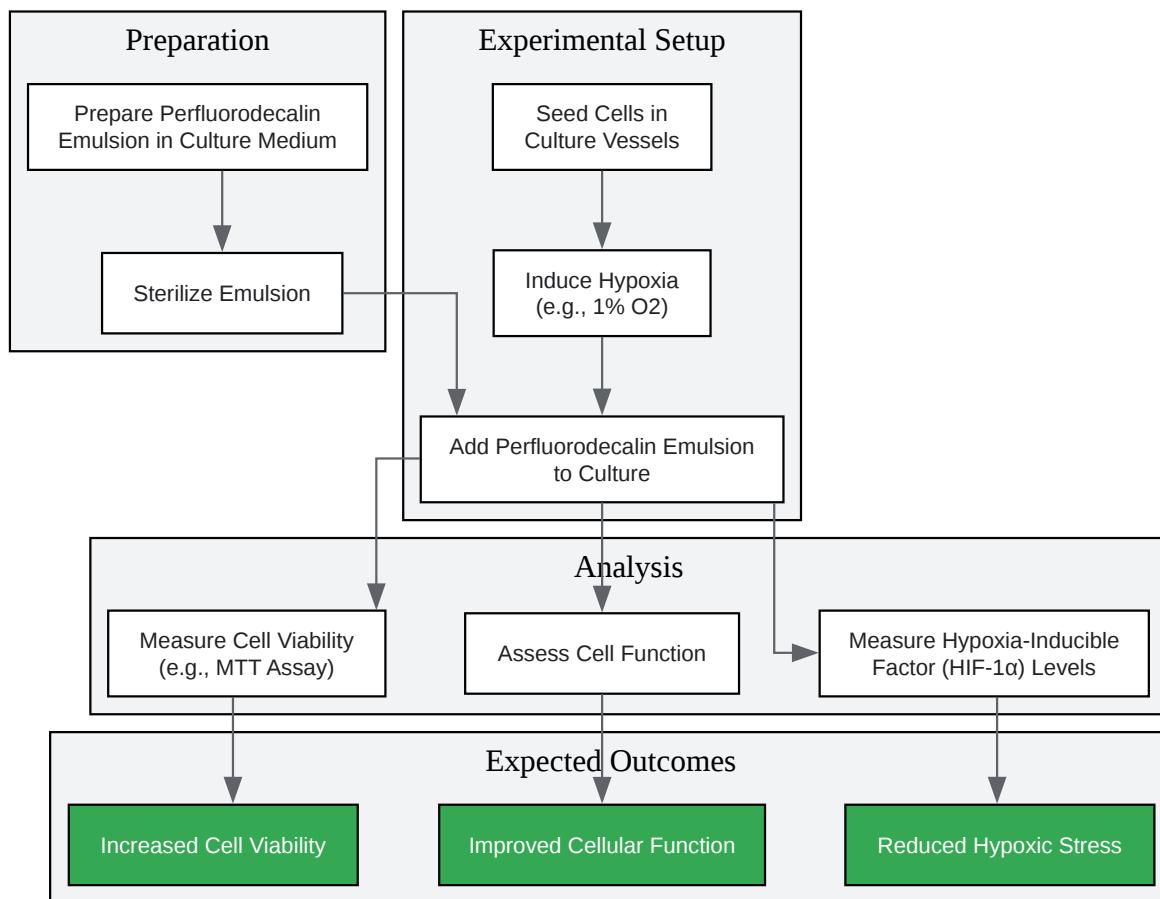
Workflow for Partial Liquid Ventilation (PLV)

Partial liquid ventilation is a therapeutic strategy for acute respiratory distress syndrome (ARDS) where the lungs are partially filled with an oxygenated perfluorocarbon liquid like **perfluorodecalin**.

[Click to download full resolution via product page](#)*Workflow for a preclinical study of Partial Liquid Ventilation.*

Enhanced Oxygen Delivery in Cell Culture

Perfluorodecalin is used in cell culture to enhance the delivery of oxygen to cells, particularly in high-density cultures or under hypoxic conditions.

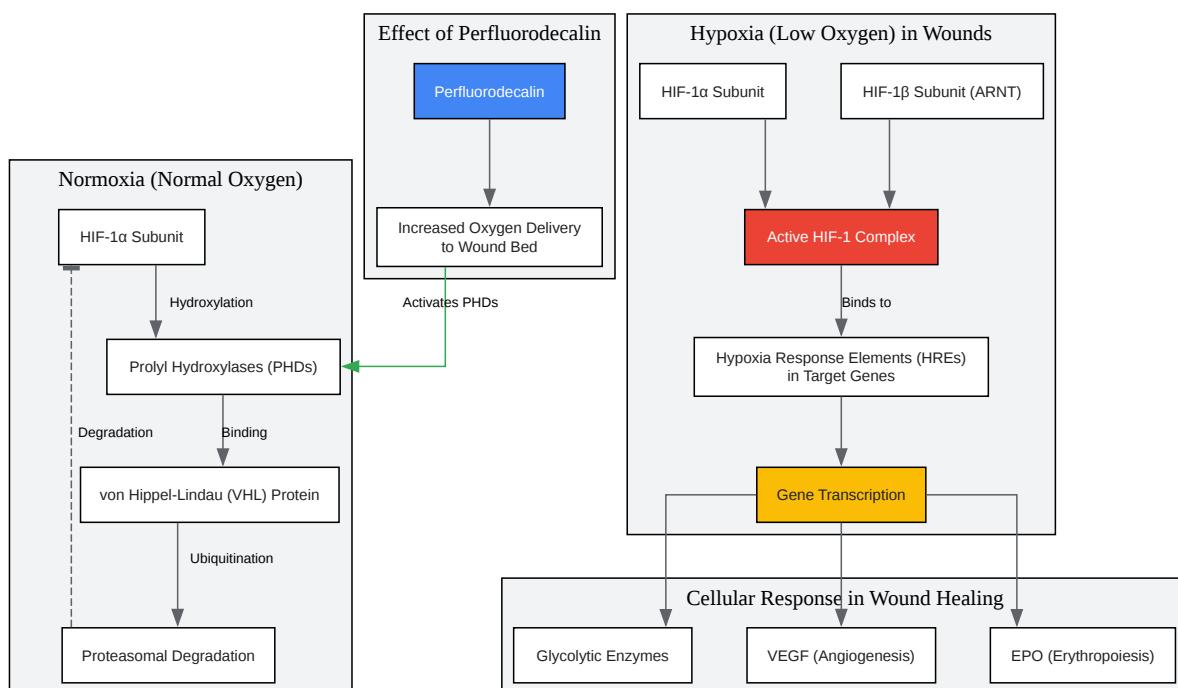


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Workflow for using **perfluorodecalin** for enhanced oxygen delivery in cell culture.

Hypoxia-Inducible Factor 1-alpha (HIF-1 α) Signaling in Wound Healing

Perfluorodecalin's ability to deliver oxygen can influence cellular signaling pathways that are sensitive to oxygen levels, such as the HIF-1 α pathway, which is crucial in wound healing.



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*Simplified HIF-1 α signaling pathway and the potential influence of **perfluorodecalin**.*

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References

- 1. Perfluorodecalin - Wikipedia [en.wikipedia.org]
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